

An In-Depth Technical Guide to Isopropenyl Acetate

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Compound of Interest

Compound Name: Isopropenylacetate

Cat. No.: B8374857

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of isopropenyl acetate, including its chemical identity, physicochemical properties, key synthetic applications, and detailed experimental protocols.

Chemical Identity: IUPAC Name and Synonyms

The International Union of Pure and Applied Chemistry (IUPAC) name for isopropenyl acetate is prop-1-en-2-yl acetate.^[1] It is an organic compound that is the acetate ester of the enol tautomer of acetone.^{[2][3]}

Isopropenyl acetate is known by a variety of synonyms in scientific literature and commercial contexts. These include:

- 1-Acetoxy-1-methylethylene^{[1][2][4]}
- 1-Methylvinyl acetate^{[1][3][5]}
- 1-Propen-2-yl acetate^{[1][2]}

- 2-Acetoxypentene[1][2][4][6]
- 2-Acetoxypentylene[1][2][6]
- Acetic acid, isopropenyl ester[1][2][4]
- Acetic acid, 1-methylethenyl ester[1][2]
- Methylvinyl acetate[1]
- Propen-2-yl acetate[1][6]

Physicochemical Properties

Isopropenyl acetate is a clear, colorless liquid with a characteristic fruity, ethereal odor.[6][7] It is less dense than water and its vapors are heavier than air.[1] The quantitative physicochemical properties of isopropenyl acetate are summarized in the table below for easy reference and comparison.

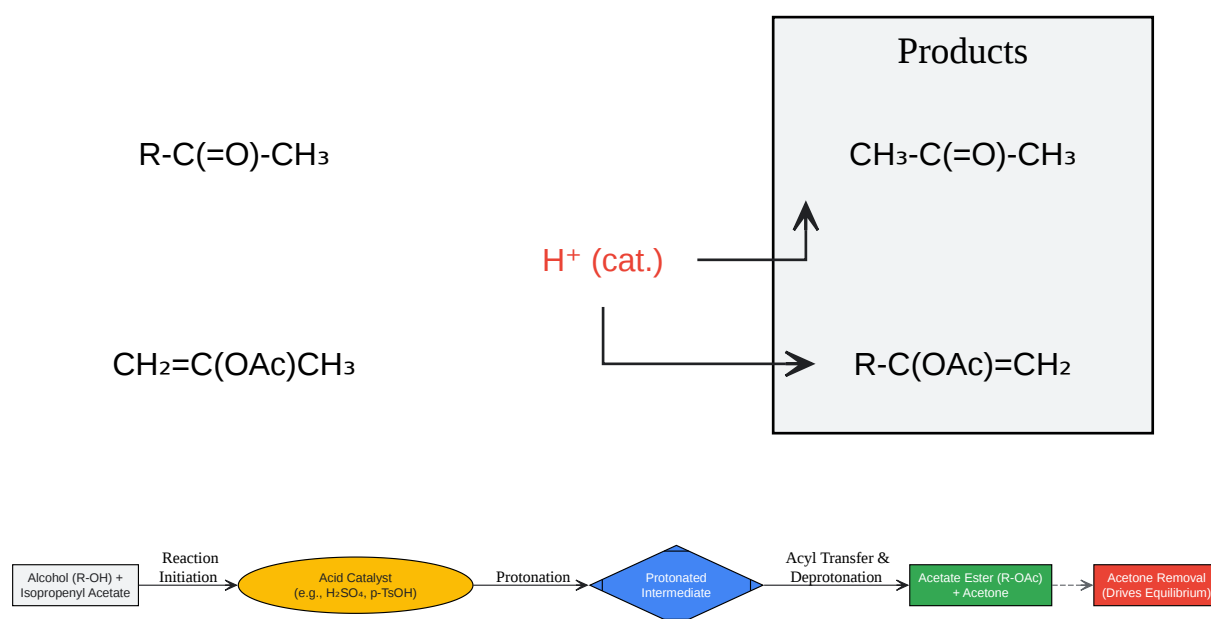
Property	Value	Reference(s)
Molecular Formula	C ₅ H ₈ O ₂	[1][3]
Molecular Weight	100.12 g/mol	[1][6][8]
CAS Number	108-22-5	[1][2][3][5][6]
Boiling Point	94-97 °C	[1][5][6]
Melting Point	-92.9 °C	[1][5]
Density	0.922 g/mL at 20 °C; 0.909 g/mL at 25 °C	[5][6]
Refractive Index (n ₂₀ /D)	1.401	[6][8]
Flash Point	19 °C (66.2 °F)	[2][8]
Water Solubility	32.5 - 34 g/L at 20 °C	[1][6]
Vapor Pressure	45.2 mmHg at 25 °C	[1]

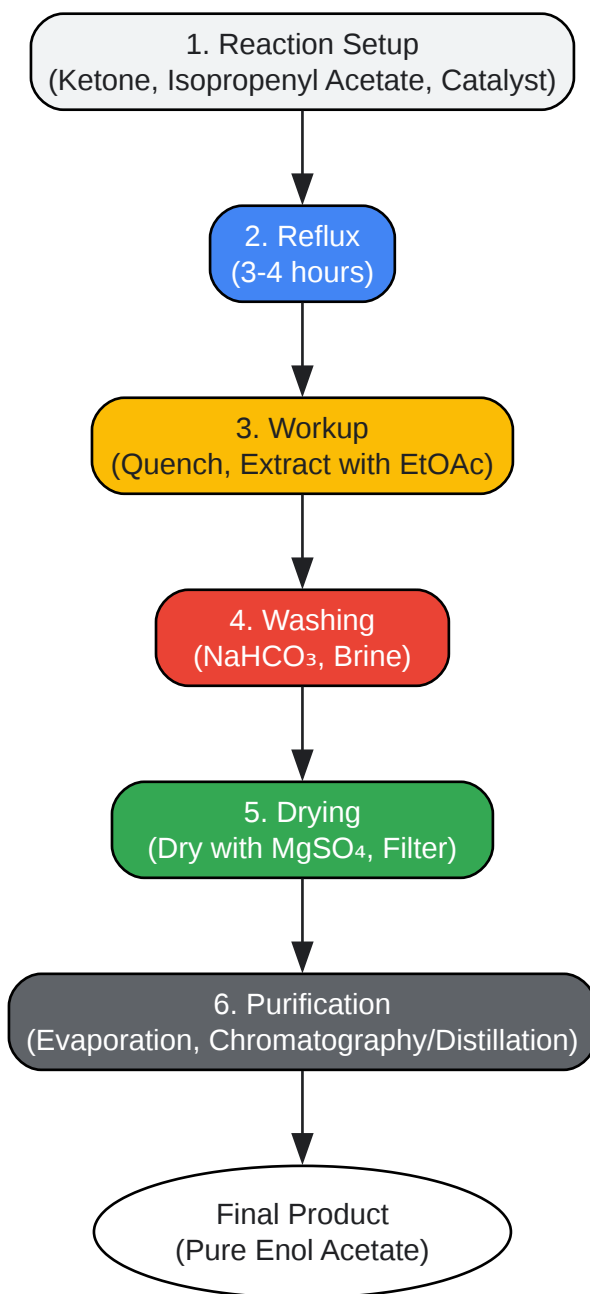
Key Synthetic Applications and Reaction Mechanisms

Isopropenyl acetate is a versatile reagent in organic synthesis, primarily utilized as an efficient acetylating agent and a precursor for enol acetates.^{[7][9]}

3.1. Enol Acetate Synthesis

Isopropenyl acetate is widely used to convert ketones into their corresponding enol acetates. This reaction is typically acid-catalyzed and proceeds by transesterification. The equilibrium is driven by the formation of acetone, which is more volatile and can be removed from the reaction mixture.





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